

Authoritative Guide to 17-Hydroxyoleic Acid Disposal

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Compound of Interest

Compound Name: 17-Hydroxyoleic acid

Cat. No.: B1235182

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Chemical Identity & Verification

Before initiating disposal, verify the chemical identity to ensure this protocol applies. **17-Hydroxyoleic acid** is a hydroxylated unsaturated fatty acid, often used as a biomarker or intermediate in lipid metabolism research. It shares physicochemical properties with other long-chain hydroxy fatty acids (e.g., Ricinoleic acid).

Parameter	Specification
Chemical Name	17-Hydroxy-cis-9-octadecenoic acid
Synonyms	17-Hydroxyoleic acid; 17-OH-18:1
Molecular Formula	C ₁₈ H ₃₄ O ₃
Molecular Weight	298.46 g/mol
Physical State	Viscous oil or low-melting solid (depending on purity/temperature)
Solubility	Insoluble in water; Soluble in ethanol, DMSO, chloroform, dichloromethane

Safety & Hazard Assessment (Pre-Disposal)

While long-chain fatty acids are generally low in acute toxicity, they must be handled as chemical waste to prevent environmental contamination and plumbing damage.

GHS Classification (Extrapolated from Class)

- Skin Irritation: Category 2 (Causes skin irritation).
- Eye Irritation: Category 2A (Causes serious eye irritation).
- Environmental Hazard: High Biological Oxygen Demand (BOD). Do not discharge into drains.

Required Personal Protective Equipment (PPE)[3]

- Eye Protection: Chemical splash goggles (ANSI Z87.1 compliant).
- Hand Protection: Nitrile gloves (minimum thickness 0.11 mm). Standard latex is generally acceptable for incidental contact but nitrile provides better resistance to organic solvents used in solutions.
- Skin Protection: Standard laboratory coat.

Waste Classification & Segregation

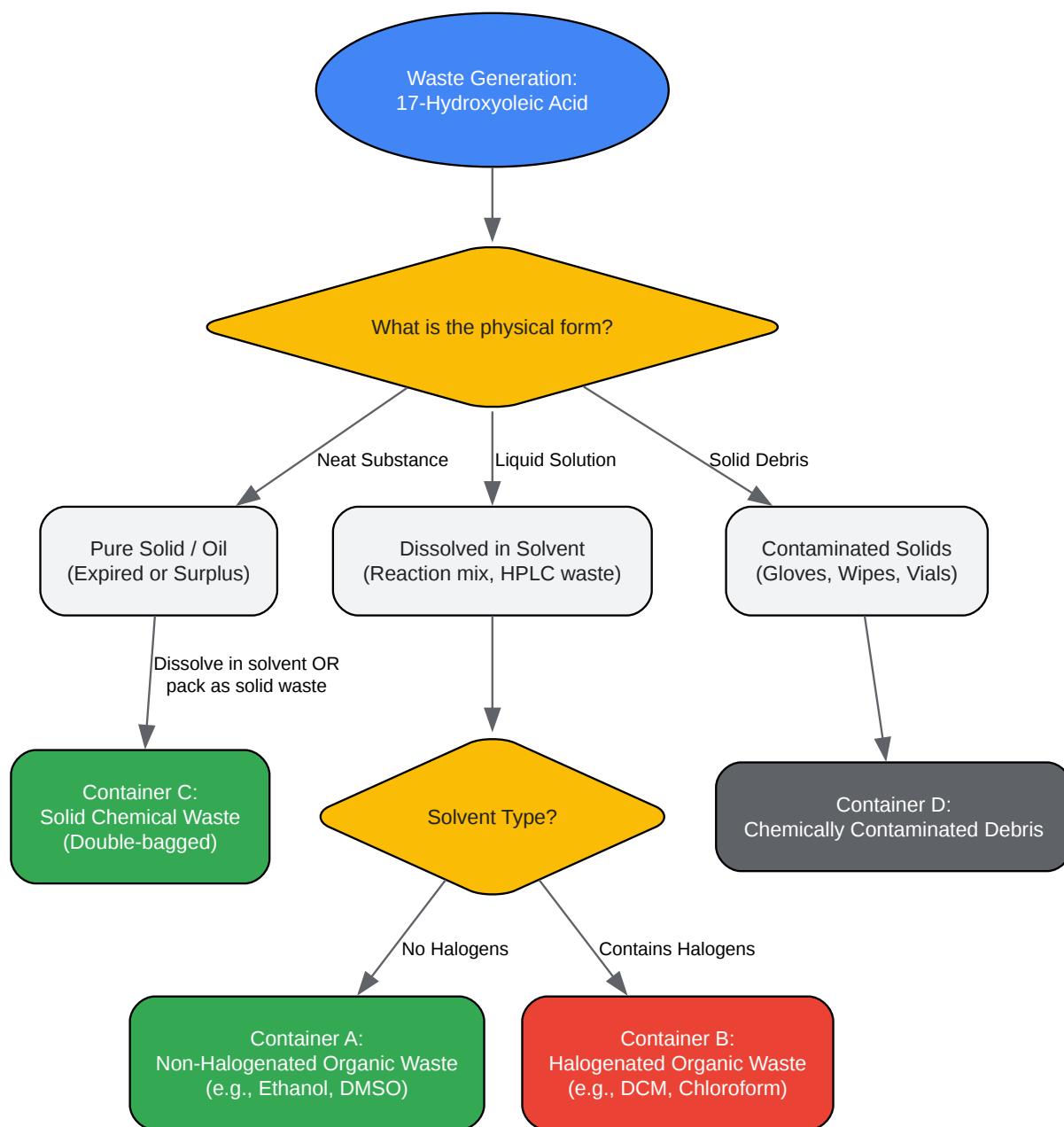
Proper segregation is the cornerstone of safe disposal. **17-Hydroxyoleic acid** is not typically listed as an RCRA P-list or U-list hazardous waste by the US EPA, but it is regulated as Non-Halogenated Organic Chemical Waste.

Segregation Logic

- Do NOT mix with: Strong oxidizers (e.g., Nitric acid, Perchloric acid) or strong bases.
- Do NOT pour down the sink: Fatty acids solidify in cool pipes, causing severe clogs (fatbergs) and disrupting wastewater treatment bacterial beds.

Decision Tree: Disposal Workflow

The following diagram outlines the logical flow for disposing of **17-Hydroxyoleic acid** in various forms.



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Figure 1: Decision matrix for segregating **17-Hydroxyoleic acid** waste streams based on physical state and solvent composition.

Step-by-Step Disposal Protocols

Scenario A: Pure Substance (Expired or Surplus)

Objective: Dispose of a vial of pure **17-Hydroxyoleic acid** (oil or solid).

- Container Selection: Use a chemically compatible container (HDPE or Glass) with a screw-top lid.
- Transfer:
 - If Solid: Transfer the solid directly into the waste container labeled "Solid Chemical Waste."
 - If Viscous Oil: You may dissolve the oil in a small amount of non-halogenated solvent (e.g., Ethanol or Acetone) to facilitate transfer. Pour the resulting solution into the "Non-Halogenated Organic Waste" carboy.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**17-Hydroxyoleic acid**" (if solid) or "Ethanol, **17-Hydroxyoleic acid**" (if dissolved).
 - Hazard Checkbox: Check "Irritant" and "Flammable" (if solvent added).

Scenario B: Solutions (HPLC Waste / Reaction Mixtures)

Objective: Dispose of a reaction mixture containing **17-Hydroxyoleic acid** dissolved in Dichloromethane (DCM).

- Identify Solvent Base: Since DCM is a halogenated solvent, this entire mixture must go into the Halogenated waste stream.
- Segregation: Do not mix with non-halogenated waste (e.g., Acetone/Methanol waste) if your facility requires separation to reduce disposal costs.

- Pouring: Pour into the "Halogenated Organic Waste" carboy. Use a funnel to prevent spills.
- Logging: Record the approximate volume and concentration on the waste log sheet attached to the container.

Scenario C: Spills (Small Scale < 500 mL)

Objective: Clean up a benchtop spill of **17-Hydroxyoleic acid**.

- Secure Area: Alert nearby personnel.
- PPE: Ensure gloves and goggles are on.
- Containment: Surround the spill with absorbent pads or a ring of vermiculite to prevent spreading.
- Cleanup:
 - Absorb the bulk liquid with paper towels or absorbent pads.
 - Clean the surface with soap and warm water (detergent is necessary to emulsify the fatty acid) followed by an ethanol wipe to remove oily residue.
- Disposal: Place all contaminated wipes and gloves into a clear plastic bag, seal it, and place it in the "Chemically Contaminated Debris" bin.

Technical Data Summary

The following table summarizes the key properties dictating the disposal strategy.

Property	Value	Disposal Implication
Water Solubility	Negligible (< 1 mg/L)	CRITICAL: Will separate in water traps. Never pour down drains.
Flash Point	> 110°C (Estimated)	Combustible. Store away from heat sources in waste storage.
Reactivity	Stable	Can be stored with general organic waste. Avoid strong oxidizers.
Biodegradability	High	High BOD load if released to environment; strictly prohibited from sewer disposal.

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 5280450, Ricinoleic Acid (Analogous Hydroxy Fatty Acid). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste. Retrieved from [\[Link\]](#)
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